

Technical Guide: Ethyl (2S)-2-hydroxypent-4enoate

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Compound of Interest

Compound Name: ethyl (2S)-2-hydroxypent-4-enoate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Ethyl (2S)-2-hydroxypent-4-enoate**, a chiral α -hydroxy ester with significant applications in synthetic organic chemistry. The information presented herein is intended to support research and development activities by providing key physicochemical data, experimental context, and a comparative analysis with structurally related molecules.

Physicochemical Properties

The fundamental properties of **Ethyl (2S)-2-hydroxypent-4-enoate** are summarized below. These data are critical for experimental design, reaction monitoring, and product characterization.

Property	Value	
Molecular Formula	C7H12O3[1][2]	
Molecular Weight	144.17 g/mol [1][2]	
CAS Number	157920-22-4[1][2][3]	
Predicted Boiling Point	191.2 ± 20.0 °C[2]	
Predicted Density	1.025 ± 0.06 g/cm ³ [2]	
Synonyms	Ethyl 2-Hydroxy-4-pentenoate[1]	



Structural and Chemical Characteristics

Ethyl (2S)-2-hydroxypent-4-enoate is an organic compound featuring a pent-4-enoate backbone with a hydroxyl group at the C2 position.[3] Its structure contains a chiral center at the second carbon, leading to (R)- and (S)-enantiomers.[3] This chirality is a determinant factor in its biological interactions.[3] The presence of a terminal alkene group makes the molecule reactive and suitable for a variety of chemical transformations.[3]

The molecule's functional groups—ester, alcohol, and alkene—allow it to undergo several key reactions:

- Oxidation: The secondary hydroxyl group can be oxidized to a ketone.
- Reduction: The ester group can be reduced to a primary alcohol.
- Substitution: The hydroxyl group is amenable to substitution with other functional groups.

Experimental Protocols

Synthesis via Tin-Mediated Reaction

A common synthesis method involves a tin-mediated reaction of ethyl glyoxylate with allyl bromide.[3]

- Reagents: Ethyl glyoxylate, allyl bromide, powdered tin.
- Solvent: Ethanol.
- Conditions: The reaction is conducted under sonication.
- Yield: This method has been reported to yield the product as a colorless oil with 65% efficiency.[3]
- Characterization: Key spectroscopic data for the synthesized product include:
 - 1 H NMR (CDCl₃): δ 5.80 (dddd, J = 17.2, 10.2, 7.2 Hz, 1H, CH₂=CH), 4.31–4.19 (m, 3H, OCH₂CH₃ and OH), 1.30 (t, J = 7.1 Hz, 3H, CH₃).[3]



Comparative Analysis

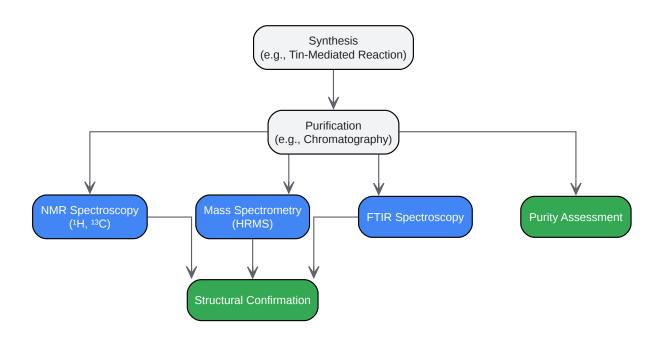
Understanding the properties of **Ethyl (2S)-2-hydroxypent-4-enoate** is enhanced by comparing it to structurally similar compounds.

Compound Name	Key Structural Difference	Impact on Properties
Ethyl 2-hydroxybutanoate	Lacks the C4-C5 double bond.	Reduced reactivity due to the absence of the alkene group. [3]
Ethyl 4-hydroxypent-2-enoate	Positional isomer with the hydroxyl group at C4 and the double bond at C2.	Alters the electronic and steric environment, leading to different reactivity patterns.[3]
Ethyl 2-cyanopent-4-enoate	Hydroxyl group at C2 is replaced by a cyano (-CN) group.	The electron-withdrawing nature of the cyano group increases the electrophilicity at C2 and reduces hydrogenbonding capacity.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the characterization and analysis of **Ethyl (2S)-2-hydroxypent-4-enoate**, from synthesis to structural confirmation.





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